

# Solubility of Dichloramine-T in Organic Solvents: A Technical Guide

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## Compound of Interest

Compound Name: *Dichloramine-T*

Cat. No.: *B1670459*

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This technical guide provides a comprehensive overview of the solubility of **Dichloramine-T** (N,N-dichloro-p-toluenesulfonamide) in various organic solvents. Understanding the solubility characteristics of this potent oxidizing and chlorinating agent is crucial for its application in organic synthesis, disinfection, and the development of pharmaceutical agents. This document summarizes available quantitative and qualitative solubility data, outlines experimental protocols for solubility determination, and provides visualizations of its chemical reactivity and experimental workflows.

## Core Data Presentation: Solubility of Dichloramine-T

The solubility of **Dichloramine-T** is significantly influenced by the polarity and chemical nature of the solvent. It exhibits high solubility in chlorinated and aromatic hydrocarbons and is sparingly soluble to insoluble in water.<sup>[1][2]</sup> The available quantitative and qualitative solubility data are summarized below.

Solvent	Chemical Class	Solubility (at approx. 20-25°C)	Notes
Chloroform (CHCl <sub>3</sub> )	Chlorinated Hydrocarbon	~1 g/mL (1:1 w/v)[1]	Excellent solubility.
Benzene (C <sub>6</sub> H <sub>6</sub> )	Aromatic Hydrocarbon	~1 g/mL (1:1 w/v)[1]	Excellent solubility.
Carbon Tetrachloride (CCl <sub>4</sub> )	Chlorinated Hydrocarbon	~0.4 g/mL (1:2.5 w/v) [1]	Good solubility.
Dimethyl Sulfoxide (DMSO)	Sulfoxide	100 mg/mL[1]	Soluble.
Ether (diethyl ether)	Ether	Soluble[2]	Qualitative data.
Acetic Acid	Carboxylic Acid	Soluble[2]	Qualitative data.
Ethanol	Alcohol	Soluble, but decomposes upon heating.[2]	Caution is advised due to reactivity.
Water	Protic Solvent	Insoluble[2]	

## Experimental Protocols

While specific, detailed experimental protocols for the determination of **Dichloramine-T** solubility are not readily available in the literature, a general gravimetric method can be employed. This standard laboratory procedure is suitable for determining the solubility of a solid compound in a liquid solvent.

Objective: To determine the saturation solubility of **Dichloramine-T** in a given organic solvent at a specific temperature.

Materials:

- **Dichloramine-T** (solid)
- Selected organic solvent
- Analytical balance

- Temperature-controlled shaker or water bath
- Vials with screw caps
- Syringe filters (chemically compatible with the solvent)
- Syringes
- Evaporating dish or pre-weighed vials
- Oven or vacuum desiccator

Procedure:

- **Sample Preparation:** Add an excess amount of **Dichloramine-T** to a vial containing a known volume of the selected organic solvent. The presence of undissolved solid is necessary to ensure saturation.
- **Equilibration:** Tightly cap the vial and place it in a temperature-controlled shaker or water bath set to the desired temperature. Allow the mixture to equilibrate for a sufficient period (e.g., 24-48 hours) with continuous agitation to ensure saturation is reached.
- **Sample Withdrawal:** Once equilibrated, stop the agitation and allow the undissolved solid to settle. Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a syringe fitted with a syringe filter. The filter is crucial to prevent any solid particles from being transferred.
- **Solvent Evaporation:** Transfer the filtered supernatant to a pre-weighed evaporating dish or vial. Carefully evaporate the solvent under a gentle stream of inert gas, in a fume hood, or using a rotary evaporator. For less volatile solvents, a vacuum oven at a temperature below the decomposition temperature of **Dichloramine-T** may be used.
- **Mass Determination:** Once the solvent is completely removed, weigh the evaporating dish or vial containing the dry **Dichloramine-T** residue.
- **Calculation:** The solubility can be calculated using the following formula:

$$\text{Solubility ( g/100 mL)} = (\text{Mass of residue (g)} / \text{Volume of supernatant withdrawn (mL)}) * 100$$

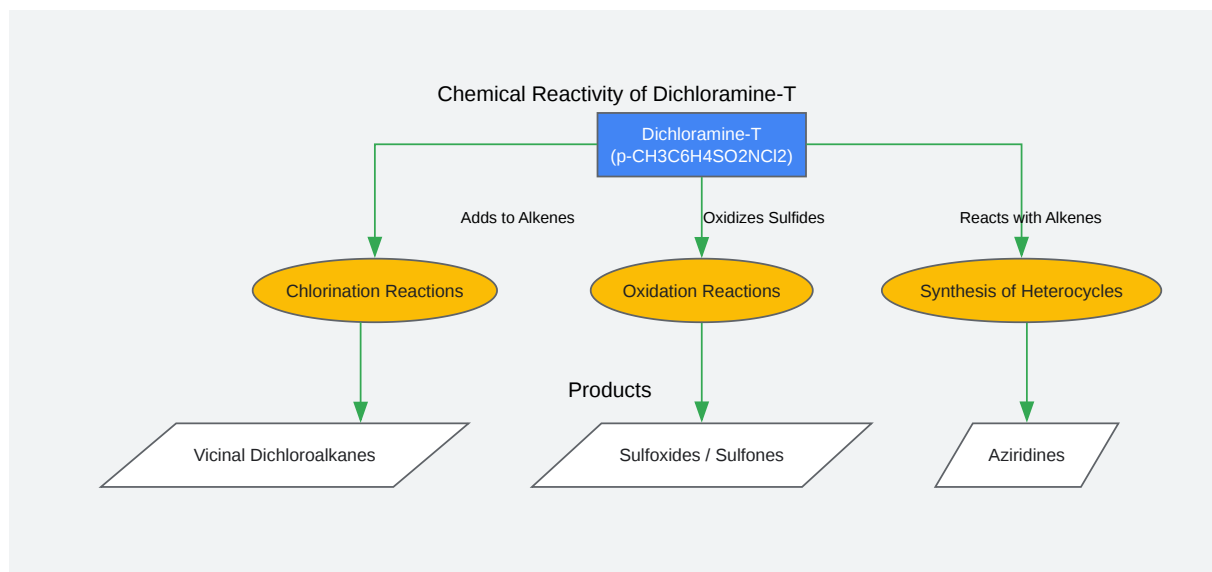
Safety Precautions: **Dichloramine-T** is a strong oxidizing agent and can be corrosive.<sup>[3]</sup>

Handle it with appropriate personal protective equipment (gloves, safety glasses, lab coat) in a well-ventilated fume hood. Avoid contact with skin and eyes. Consult the Safety Data Sheet (SDS) for detailed safety information.

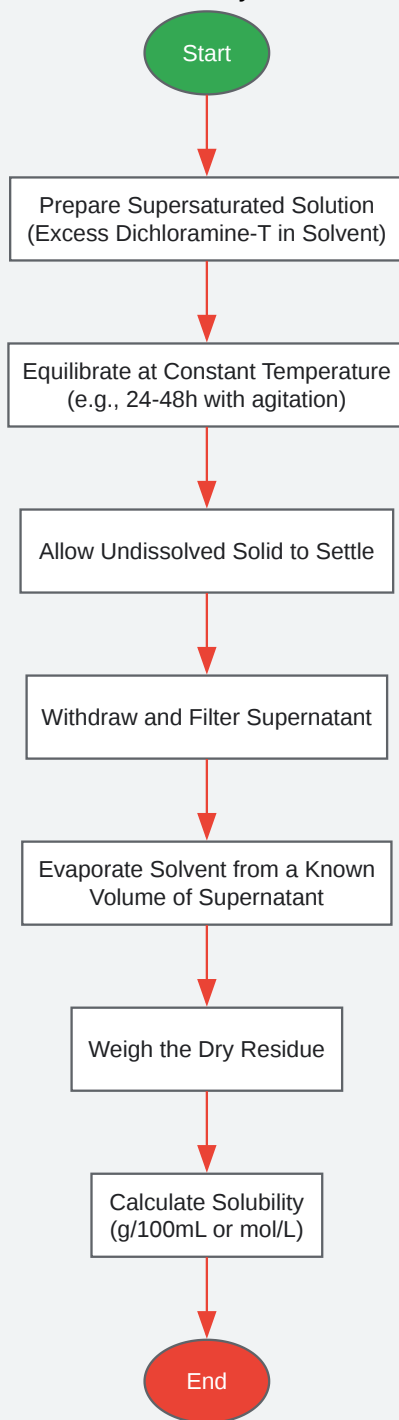
## Visualizations

### Chemical Reactivity of Dichloramine-T

**Dichloramine-T** is a versatile reagent in organic chemistry, primarily acting as a source of electrophilic chlorine and as an oxidizing agent. Its reactivity stems from the two chlorine atoms attached to the nitrogen of the sulfonamide group. The following diagram illustrates some of its key chemical transformations.



## Workflow for Solubility Determination

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## References

- 1. Buy Dichloramine T | 473-34-7 | >98% [smolecule.com]
- 2. chem.ws [chem.ws]
- 3. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
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